

# Physical properties of 3-Methylbenzenecarbothioamide (solubility, melting point)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Methylbenzenecarbothioamide

Cat. No.: B157374

[Get Quote](#)

## Technical Guide: Physicochemical Properties of 3-Methylbenzenecarbothioamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **3-Methylbenzenecarbothioamide**, specifically its solubility and melting point. Due to the limited availability of specific experimental data in public databases for this compound, this document outlines established methodologies for determining these critical parameters.

## Summary of Physical Properties

Quantitative experimental data for the solubility and melting point of **3-Methylbenzenecarbothioamide** is not readily available in surveyed chemical databases. However, qualitative information suggests its solubility in polar aprotic solvents.

| Property      | Value              | Notes   |
|---------------|--------------------|---|
| Melting Point | Data not available | A standard experimental protocol for determination is provided below.   |
| Solubility    | Soluble in DMSO    | Quantitative solubility data in various solvents has not been found. A general protocol for experimental determination is detailed. |

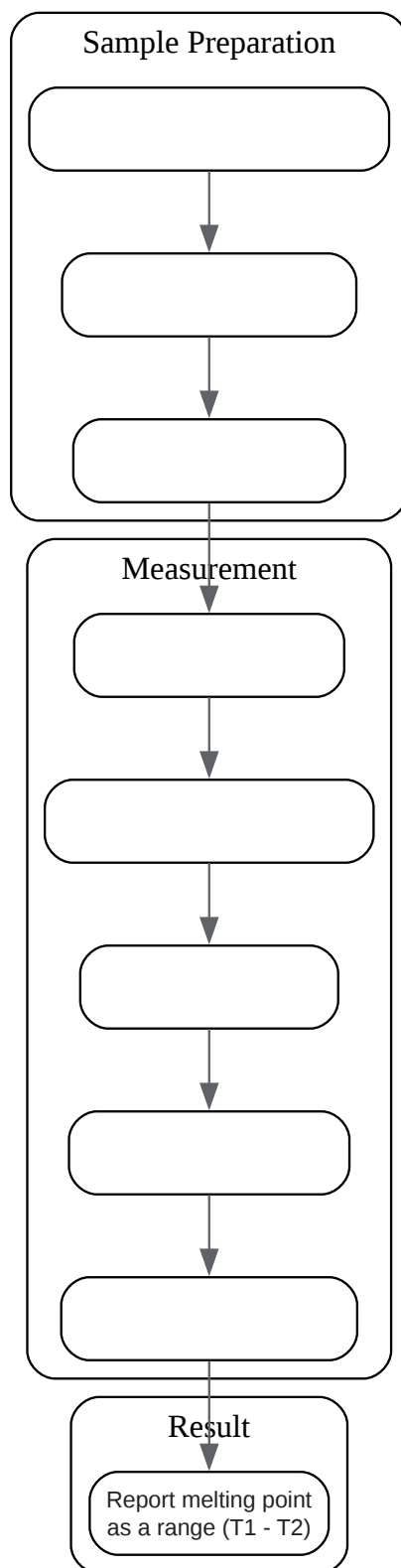
## Experimental Protocols

To ascertain the precise physical properties of **3-Methylbenzenecarbothioamide**, the following established experimental protocols are recommended.

### Melting Point Determination

The melting point of a crystalline solid can be determined using the capillary melting point method. This procedure involves heating a small sample of the compound in a sealed capillary tube and observing the temperature range over which it melts.

Workflow for Melting Point Determination



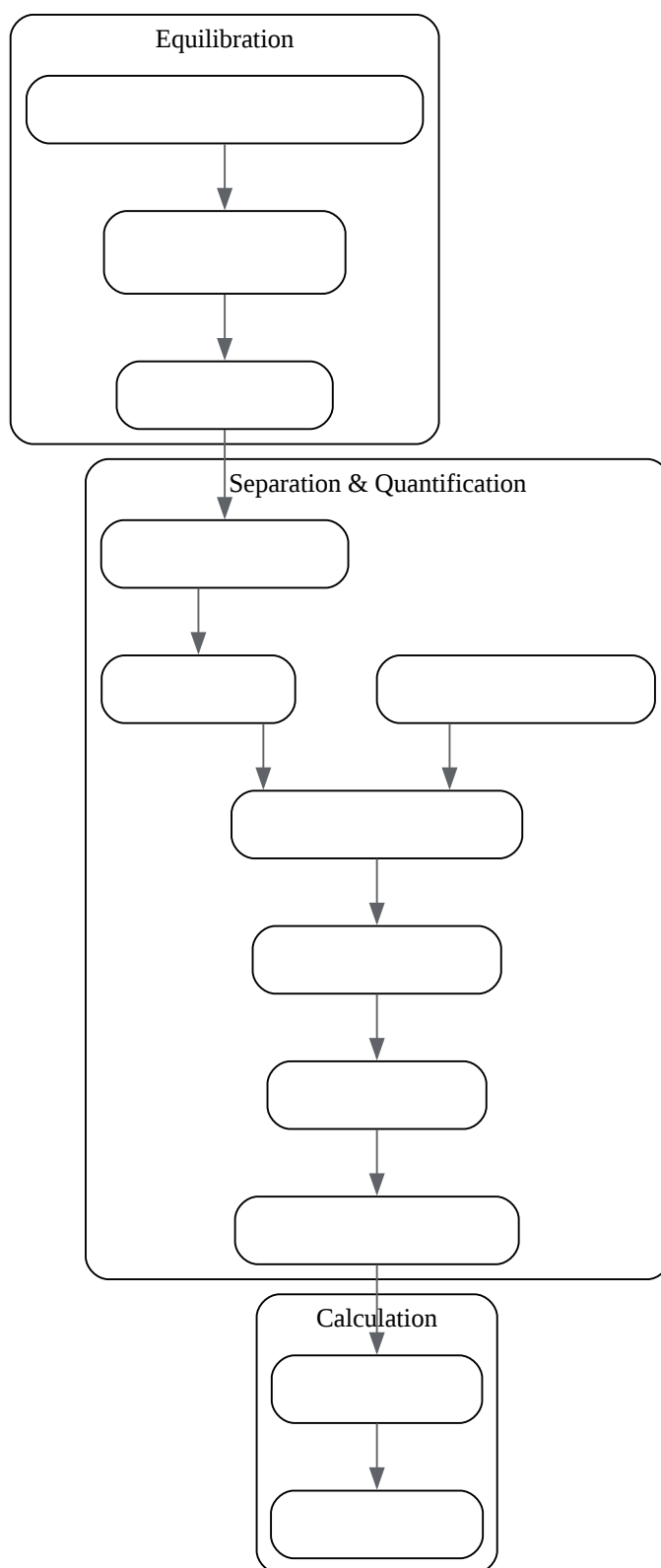
[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of **3-Methylbenzenecarbothioamide**.

## Solubility Determination (Gravimetric Method)

The equilibrium solubility of a compound in a specific solvent at a given temperature can be determined using the gravimetric method. This involves creating a saturated solution, separating the undissolved solid, and quantifying the dissolved solute by evaporating the solvent.

Workflow for Gravimetric Solubility Determination



[Click to download full resolution via product page](#)

Caption: Protocol for determining the solubility of **3-Methylbenzenecarbothioamide**.

## Signaling Pathways and Logical Relationships

At present, there is no available information in scientific literature or databases detailing specific signaling pathways or established logical workflows directly involving **3-Methylbenzenecarbothioamide**. Research into the biological activity of this compound is an area for potential future investigation.

Disclaimer: The information provided in this guide is intended for research and development purposes. The experimental protocols are generalized and may require optimization for specific laboratory conditions and equipment.

- To cite this document: BenchChem. [Physical properties of 3-Methylbenzenecarbothioamide (solubility, melting point)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b157374#physical-properties-of-3-methylbenzenecarbothioamide-solubility-melting-point\]](https://www.benchchem.com/product/b157374#physical-properties-of-3-methylbenzenecarbothioamide-solubility-melting-point)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)